Precision Isotopic Labeling of Molsidomine: Synthesis, Validation, and Bioanalytical Applications

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Compound of Interest

Compound Name: *Molsidomine-15N3*

Cat. No.: *B1163655*

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Executive Summary

Molsidomine (

-ethoxycarbonyl-3-morpholinosydnonimine) represents a unique class of nitric oxide (NO) donors used in cardiovascular research. Unlike organic nitrates, its pharmacodynamics are independent of thiol co-factors, making it a critical tool for studying endothelial dysfunction and oxidative stress. However, the complexity of its metabolic activation—involving the formation of the active metabolite Linsidomine (SIN-1) and subsequent oxidative release of NO—demands precise analytical tools.

This guide details the strategic incorporation of stable isotopes (

H,

C,

N) into the Molsidomine scaffold. By generating specific isotopologues, researchers can decouple metabolic flux, quantify trace metabolites via LC-MS/MS, and definitively trace the provenance of released nitric oxide in complex biological systems.

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Chemical Architecture & Labeling Strategy

The Molsidomine structure consists of two distinct pharmacophores: the morpholine ring (carrier) and the sydnonimine core (effector). Labeling strategies must be selected based on the specific research question.

Strategic Isotopologues

Isotopologue Class	Target Moiety	Isotope	Primary Application
Type I: PK Standard	Morpholine Ring	Deuterium (H)	Bioanalysis: Internal standard for LC-MS/MS quantification of Molsidomine and SIN-1. High metabolic stability prevents label loss during initial hydrolysis.
Type II: Mechanistic Probe	Sydnonimine N3/Exo	Nitrogen-15 (N)	NO Tracing: Specifically labels the nitrogen atom destined to become free NO. Essential for distinguishing drug-derived NO from endogenous eNOS/iNOS activity.
Type III: Flux Tracer	Sydnonimine C4	Carbon-13 (C)	Metabolite ID: Tracks the formation of the inactive metabolite SIN-1C (cyanomethylene-amino-morpholine) after NO release.

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Technical Core: Synthetic Protocols

The synthesis of labeled Molsidomine relies on the construction of the sydnonimine ring from an amino-nitrile precursor. This modular approach allows for the insertion of labels at specific steps.

Retrosynthetic Logic

The pathway follows the industrial route modified for high-value isotopic precursors:

- Precursor Assembly: Morpholine

  -Amino-morpholine.
- Strecker-like Assembly:

  -Amino-morpholine + Formaldehyde + HCN

  SIN-1 Nitrile Precursor.
- Nitrosation (Critical Labeling Step): Nitrile + NaNO

  -Nitroso intermediate.
- Cyclization: Acid-catalyzed ring closure to SIN-1.
- Carbamoylation: SIN-1 + Ethyl Chloroformate

  Molsidomine.

Protocol A: Synthesis of Molsidomine-d8 (Internal Standard)

Target: Octadeuterated Molsidomine for DMPK assays.

Reagents: Morpholine-d8 (CAS 352438-71-2), Formaldehyde, KCN, NaNO

, Ethyl Chloroformate.

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- N-Amination: React Morpholine-d8 with Hydroxylamine-O-sulfonic acid (HOSA) in water at 0°C. Basify with NaOH and extract

  -amino-morpholine-d8.

  - Note: Morpholine-d8 is commercially available and retains deuterium labels throughout the metabolic pathway until ring degradation.

- Cyanomethylation: Treat

  -amino-morpholine-d8 with formaldehyde and KCN in aqueous HCl (Strecker conditions) to yield

  -cyanomethyl-N-amino-morpholine-d8.

- Nitrosation & Cyclization: Dissolve the nitrile in 4N HCl. Add aqueous NaNO

  dropwise at 0–5°C. The in-situ formed

  -nitroso species spontaneously cyclizes to form the SIN-1-d8 cation. Isolate as the hydrochloride salt.

- Protection: Suspend SIN-1-d8 HCl in dichloromethane (DCM) with triethylamine (TEA). Add ethyl chloroformate dropwise. Stir at RT for 2 hours.

- Purification: Recrystallize from Ethanol/Ether.

  - Validation:

    H-NMR should show absence of morpholine signals (due to deuteration) and presence of the ethyl group signals. MS: [M+H]+ = 250.1 (vs 242.1 unlabeled).

Protocol B: Synthesis of [N]-Molsidomine (NO Source Tracing)

Target: Labeling the nitrogen responsible for NO release.

Rationale: The NO released by SIN-1A originates from the nitroso nitrogen introduced during the nitrosation of the amino-nitrile. Using Na

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NO

places the heavy isotope exactly at the cleavage point.

- Precursor: Start with unlabeled

  -morpholino-aminoacetonitrile (prepared as above).

- Isotopic Nitrosation: Dissolve precursor in HCl. Add Sodium Nitrite-

  N (98%+ atom

  N) solution slowly at 0°C.

- Cyclization: The resulting

  N-nitroso intermediate cyclizes to form [Exocyclic-

  N]-SIN-1.

- Carbamoylation: React with ethyl chloroformate as per standard protocol.

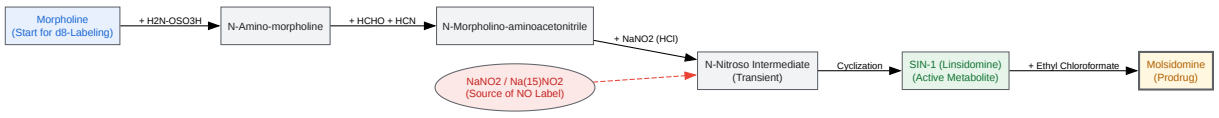
  - Result: The final Molsidomine molecule carries the

    N label at the N-nitroso position of the open-ring equilibrium form (SIN-1A), which is the direct precursor to

    NO.

Visualization: Synthesis & Metabolism

Synthetic Workflow (DOT Diagram)

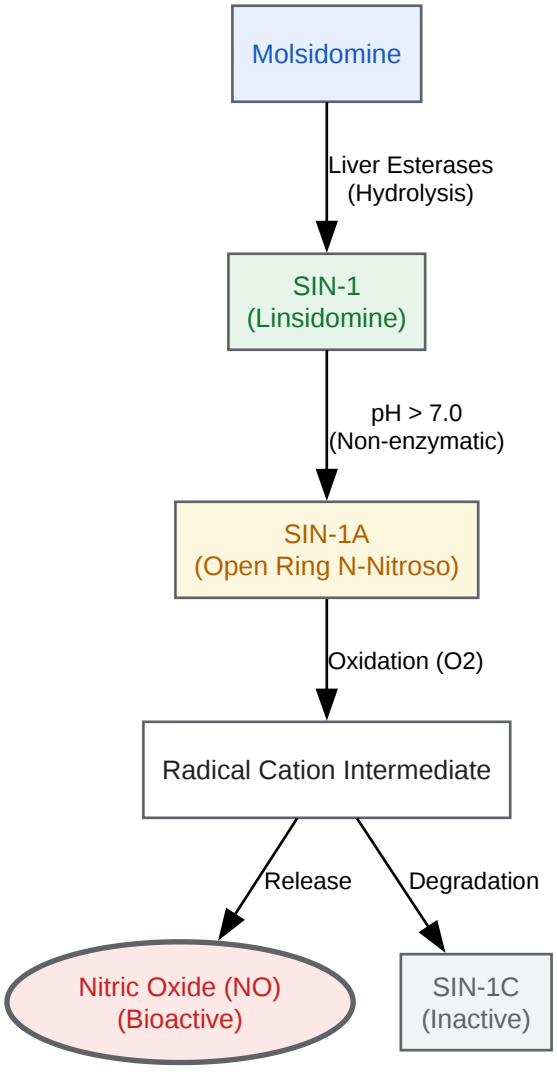


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Caption: Modular synthesis of Molsidomine showing entry points for Deuterium (Morpholine) and Nitrogen-15 ($NaNO_2$).

Metabolic Activation Pathway (DOT Diagram)



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Caption: Metabolic cascade of Molsidomine.[1][2][3][4][5][6][7][8][9][10][11] The

N label from $NaNO$

tracks directly to the released NO molecule.

Bioanalytical Applications

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DMPK Validation (LC-MS/MS)

Using Molsidomine-d8 allows for the absolute quantification of plasma levels without matrix interference.

Mass Transitions (MRM):

Analyte	Precursor Ion ( )	Product Ion ( )	Collision Energy
Molsidomine	243.1 [M+H]	197.1 (Loss of EtOH)	15 eV
Molsidomine-d8	251.1 [M+H]	205.1	15 eV
SIN-1	171.1 [M+H]	115.1	20 eV
SIN-1-d8	179.1 [M+H]	123.1	20 eV

Mechanistic NO Tracing

In studies of vascular inflammation, distinguishing drug-derived NO from endogenous NO (produced by eNOS) is difficult.

- Protocol: Administer [

  N]-Molsidomine to the biological system.
- Detection: Trap released NO using a spin trap (e.g., Fe-MGD) and analyze via EPR, or react with DAN (2,3-diaminonaphthalene) to form

  N-NAT (naphthotriazole) and analyze via GC-MS.
- Result:

  NO signals confirm the drug as the source, quantifying the precise release efficiency under oxidative stress conditions.

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